

# Application Notes: Spectrophotometric Analysis of Sorbic Acid Using Thiobarbituric Acid

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## Compound of Interest

Compound Name: Sorbic Acid

Cat. No.: B3421755

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## Introduction

**Sorbic acid** and its salts are widely utilized as preservatives in a variety of food and pharmaceutical products to inhibit the growth of mold and yeast. Monitoring the concentration of **sorbic acid** is crucial to ensure compliance with regulatory limits and to guarantee product quality. A well-established and cost-effective method for the quantification of **sorbic acid** is through spectrophotometric analysis following a reaction with thiobarbituric acid (TBA). This method is predicated on the oxidative cleavage of **sorbic acid** to malonaldehyde (MDA), which subsequently reacts with TBA to form a distinct reddish-brown chromophore that can be quantified.<sup>[1][2]</sup> This colorimetric assay, often referred to as the TBARS (Thiobarbituric Acid Reactive Substances) assay, provides a simple and rapid means of determination.<sup>[3][4]</sup>

## Principle of the Method

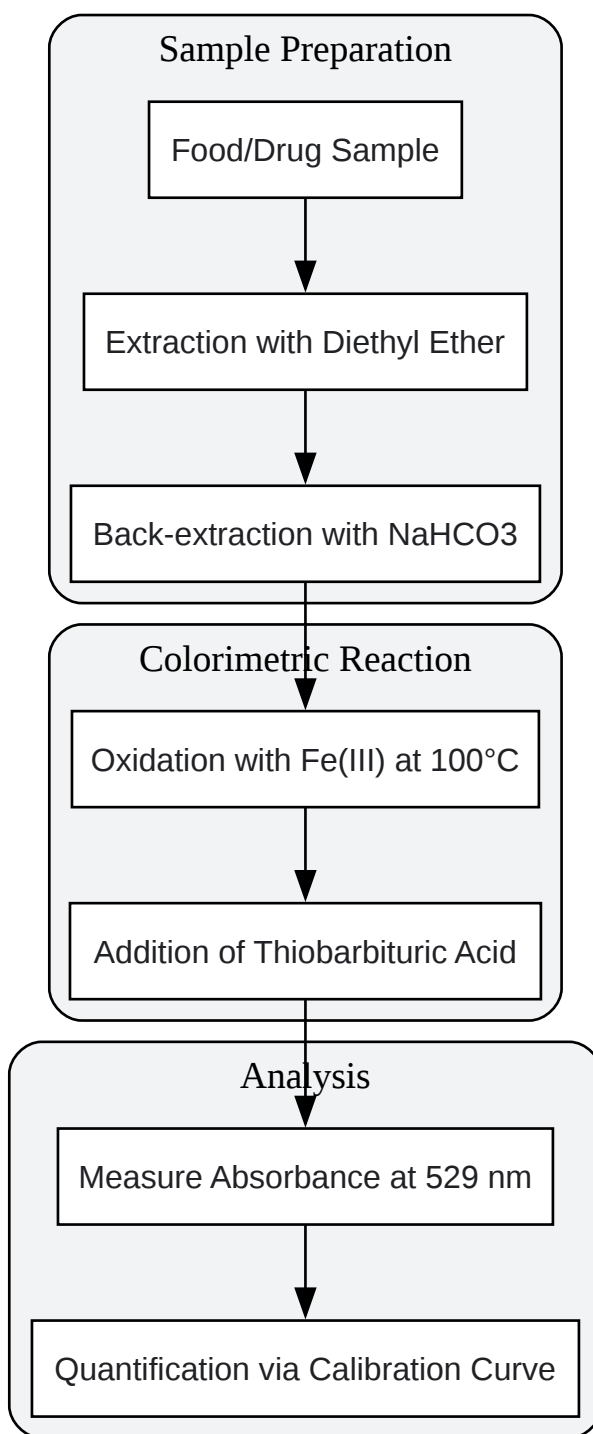
The spectrophotometric determination of **sorbic acid** using thiobarbituric acid involves a two-step chemical reaction. Initially, **sorbic acid** is oxidized, typically by an oxidizing agent such as iron(III) under acidic conditions and elevated temperature, to yield malonaldehyde (MDA).<sup>[1]</sup> In the subsequent step, one molecule of MDA condenses with two molecules of TBA in a Knoevenagel-type reaction to produce a reddish-brown colored adduct. The intensity of the color produced is directly proportional to the concentration of **sorbic acid** in the sample, and the absorbance of this colored product is measured at its wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ), which is approximately 529-532 nm.

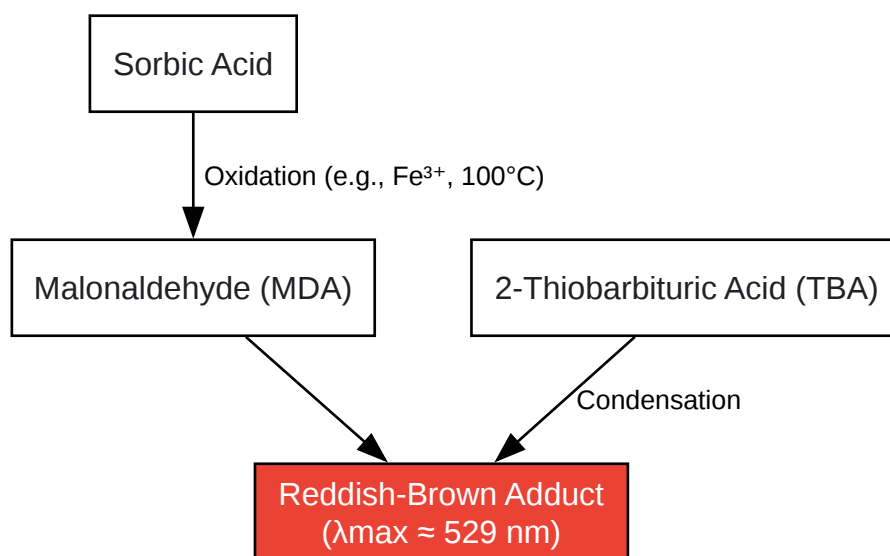
## Quantitative Data Summary

The following table summarizes the key quantitative parameters for the spectrophotometric analysis of **sorbic acid** using thiobarbituric acid, as established in the literature.

Parameter	Value	Reference
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )	529 nm	
Linear Range	0 - 6 $\mu\text{g/mL}$	
Slope of Calibration Graph	0.131 A $\mu\text{g}^{-1}$ mL	
Recoveries	96% - 103%	
Relative Standard Deviation (RSD)	1.6% - 1.9%	

## Experimental Workflow Diagram





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## References

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